

Safeguarding Your Research: A Guide to Handling 1,2-Propanediol, 1-acetate

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Compound of Interest

Compound Name: 1,2-Propanediol, 1-acetate

Cat. No.: B1347051

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling and disposal of **1,2-Propanediol, 1-acetate** (also known as propylene glycol monomethyl ether acetate), a combustible liquid. Adherence to these procedures is critical to minimize risks and ensure operational integrity.

Immediate Safety Protocols

Proper personal protective equipment (PPE) is the first line of defense against exposure. The following table summarizes the required PPE for handling **1,2-Propanediol, 1-acetate**.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or eyeglasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Permeation-resistant gloves.[2] Always inspect gloves prior to use and use proper glove removal technique to avoid skin contact.[3]
Skin and Body Protection	Appropriate protective clothing to prevent skin exposure.[1] For larger quantities or risk of splashing, impervious clothing is recommended.[3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if ventilation is inadequate.[1]

Procedural Handling and Storage

Safe handling and storage are crucial to prevent accidents and maintain the chemical's stability.

Engineering Controls:

- Work in a well-ventilated area. Use process enclosures or local exhaust ventilation to control airborne concentrations.[2]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.[1]

Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) before handling.
- Avoid contact with skin and eyes.[3]

- Avoid inhaling vapor or mist.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[4] No smoking.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[5]
- Ground and bond containers and receiving equipment.

Storage Requirements:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep containers tightly closed.[1]
- Store away from incompatible materials such as strong oxidizing agents and acids.[1][6]

Emergency and Disposal Plans

In the event of an emergency, follow these procedures.

First-Aid Measures:

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[3]
- After Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[3]
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[3]

Spill and Leak Procedures:

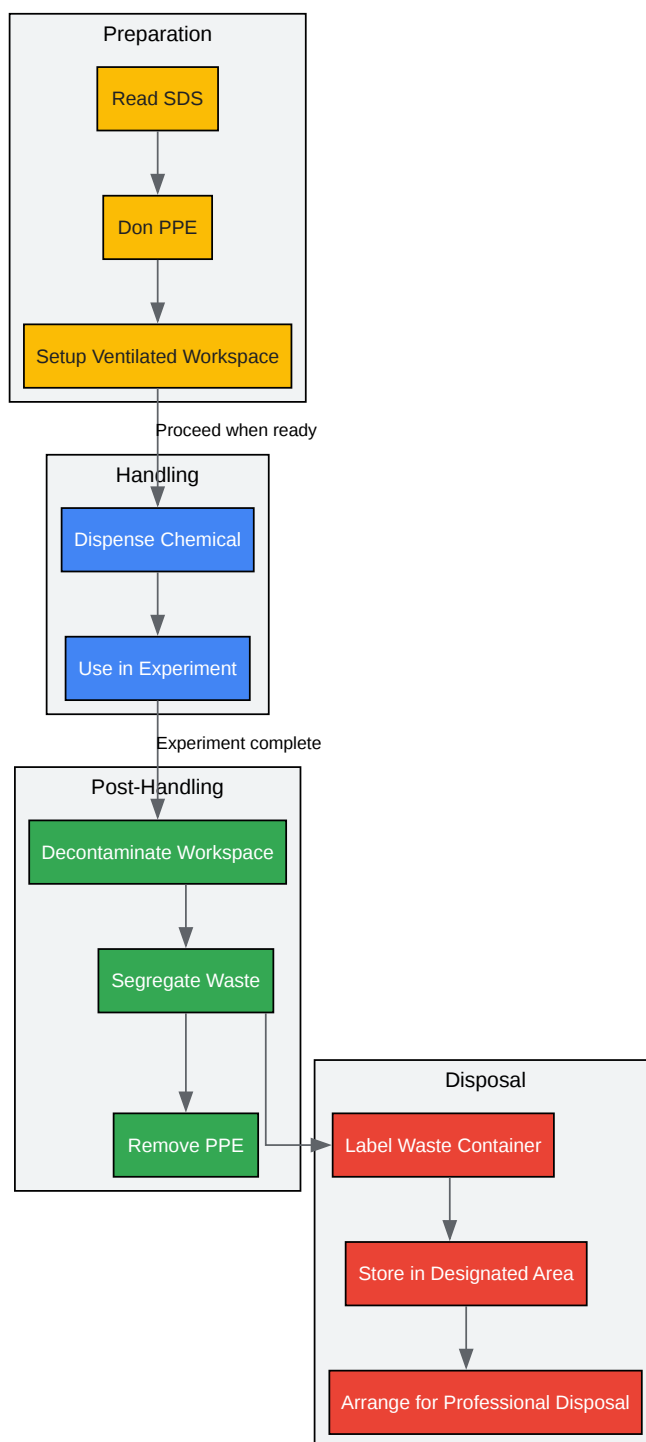
- Ensure adequate ventilation.
- Eliminate all ignition sources.

- Wear appropriate PPE.
- Absorb the spill with an inert absorbent material.
- Collect the absorbed material into a suitable, closed container for disposal.[3]
- Do not let the product enter drains.[3]

Disposal Plan:

- Dispose of the chemical and contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[3][7]
- Contact a licensed professional waste disposal service.[7]

Workflow for Handling 1,2-Propanediol, 1-acetate



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Caption: Logical workflow for the safe handling of **1,2-Propanediol, 1-acetate**.

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